

# Solubility Profile of Ethylidene Diacetate in Common Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Ethylidene diacetate

Cat. No.: B166149

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## Abstract

**Ethylidene diacetate**, a colorless liquid with the formula  $(\text{CH}_3\text{CO}_2)_2\text{CHCH}_3$ , is a compound of interest in various chemical syntheses and applications.<sup>[1]</sup> Its efficacy and utility in these contexts are often dictated by its solubility characteristics in different solvent systems. This technical guide provides a comprehensive overview of the solubility of **ethylidene diacetate** in common organic solvents, presents a general experimental protocol for solubility determination, and offers a theoretical framework for predicting solubility.

## Qualitative Solubility Overview

**Ethylidene diacetate** is generally characterized as being soluble in organic solvents.<sup>[1]</sup> This solubility is attributed to its molecular structure, which features two acetyl groups attached to a central ethylidene moiety, contributing to its reactivity and solubility in organic media. While specific quantitative data is not readily available in public literature, it is widely acknowledged to be miscible with many common organic solvents. It is also described as being slightly soluble in water.<sup>[2][3][4]</sup> An estimated water solubility is approximately 41.11 g/L at 25 °C.

## Quantitative Solubility Data

Despite extensive literature review, specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **ethylidene diacetate** in common organic solvents such as ethanol, methanol,

acetone, diethyl ether, and ethyl acetate is not publicly documented. However, solubility can be predicted and understood through theoretical models such as Hansen Solubility Parameters.

## Hansen Solubility Parameters

Hansen Solubility Parameters (HSP) provide a method for predicting the solubility of a material in a given solvent. The principle is that "like dissolves like," where the HSP of the solute and solvent are compared. A smaller difference between the parameters of the solute and the solvent indicates a higher likelihood of dissolution.

The Hansen Solubility Parameters for **ethylidene diacetate** are:

- $\delta D$  (Dispersion): 16.61 MPa<sup>1/2</sup>
- $\delta P$  (Polar): 6.02 MPa<sup>1/2</sup>
- $\delta H$  (Hydrogen Bonding): 8.31 MPa<sup>1/2</sup>

Table 1: Physical Properties of **Ethylidene Diacetate**

Property	Value	Reference
Appearance	Colorless liquid	[1]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>	[1]
Molar Mass	146.14 g/mol	[4]
Density	1.07 g/cm <sup>3</sup>	[1]
Melting Point	18.9 °C	[1]
Boiling Point	167–169 °C	[1]

## Experimental Protocol for Solubility Determination

The following is a general methodology for determining the solubility of a compound like **ethylidene diacetate** in an organic solvent. This synthetic method relies on the visual or instrumental determination of the point at which a solid solute completely dissolves in a solvent upon heating.

## Materials

- **Ethylidene diacetate**
- Selected organic solvent (e.g., ethanol, acetone)
- Sealed, transparent vessel (e.g., glass ampoule or specialized solubility apparatus)
- Magnetic stirrer and stir bar
- Controlled temperature bath with a precise thermometer
- Light source and detector for turbidity measurement (optional, for higher precision)
- Analytical balance

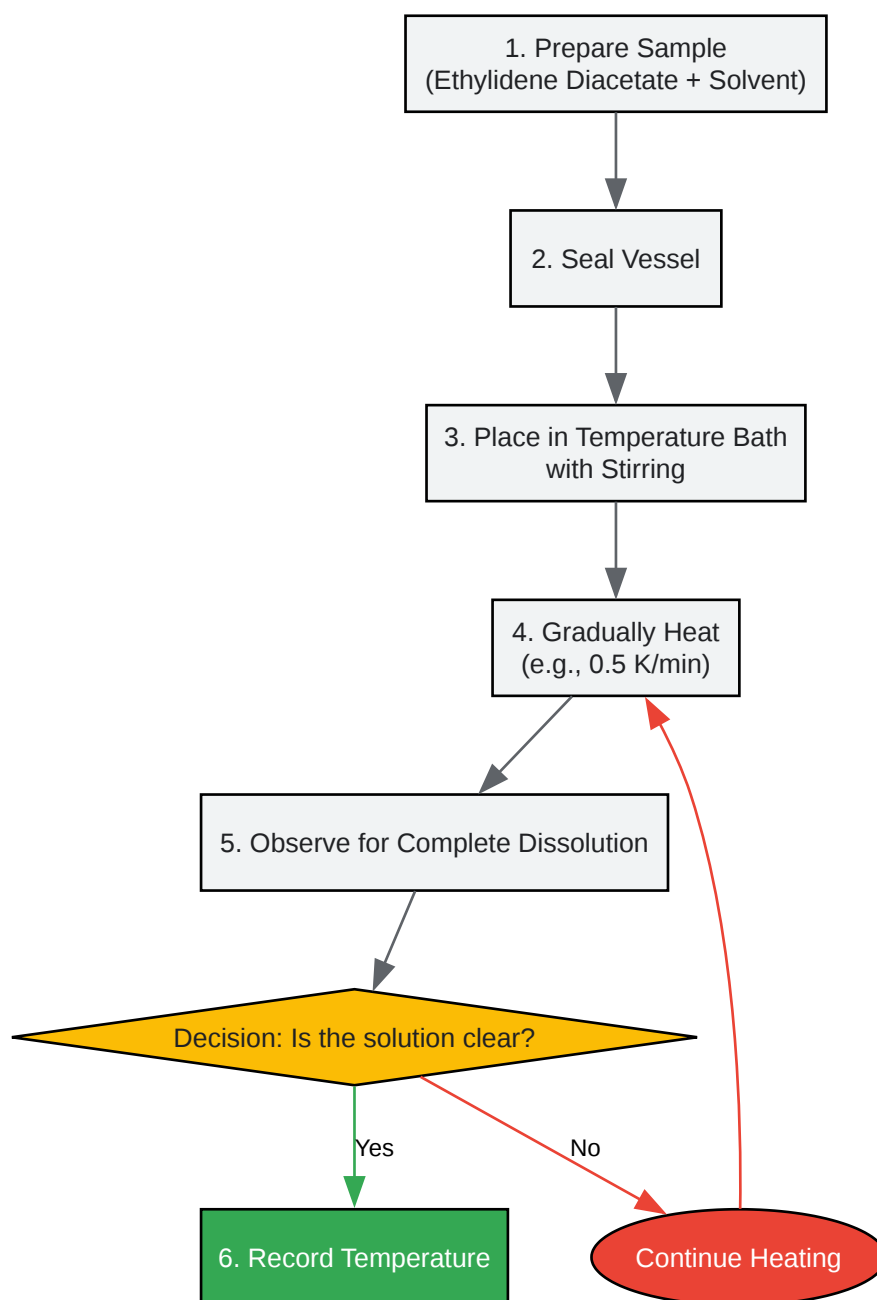
## Procedure

- **Sample Preparation:** Accurately weigh a specific amount of **ethylidene diacetate** and the chosen organic solvent into the transparent vessel. The composition should be known with high accuracy.
- **Sealing the Vessel:** Securely seal the vessel to prevent solvent evaporation, especially when heating.
- **Initial Observation:** Place the vessel in the temperature bath at room temperature. The mixture will likely be a biphasic system (solid and liquid) or a turbid solution.
- **Heating and Stirring:** Begin stirring the mixture vigorously. Gradually increase the temperature of the bath at a slow, controlled rate (e.g., 0.5 K/min).
- **Determining the Dissolution Point:** Continuously observe the solution. The temperature at which the last solid particles disappear, resulting in a clear, homogenous solution, is recorded as the solubility temperature for that specific composition. For more precise measurements, a light beam can be passed through the sample, and the disappearance of turbidity can be detected instrumentally.

- Repeatability: Repeat the measurement with different compositions of solute and solvent to construct a solubility curve.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **ethylidene diacetate** in an organic solvent.



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Caption: Workflow for Solubility Determination.

## Conclusion

While specific quantitative solubility data for **ethylidene diacetate** in common organic solvents is not readily available in the public domain, its qualitative description as a soluble compound is well-established. For researchers and professionals requiring precise solubility values, experimental determination is recommended. The provided protocol offers a robust starting point for such measurements. Furthermore, the use of Hansen Solubility Parameters can serve as a valuable predictive tool for assessing the potential solubility of **ethylidene diacetate** in various solvent systems, thereby guiding formulation and process development efforts.

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